

In-Depth Technical Guide to Mono(2-ethyl-5-carboxypentyl) phthalate (MECPP)

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Compound of Interest

Compound Name: Mono(2-ethyl-5-carboxypentyl)
phthalate

Cat. No.: B134434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Mono(2-ethyl-5-carboxypentyl) phthalate** (MECPP), a significant metabolite of the widely used plasticizer di(2-ethylhexyl) phthalate (DEHP). This document delves into its chemical properties, metabolic pathways, toxicological profile, and analytical methodologies, serving as an essential resource for professionals in research and development.

Core Chemical Identifiers and Properties

Mono(2-ethyl-5-carboxypentyl) phthalate is a secondary, oxidized metabolite of DEHP.^{[1][2]} It is formed in the human body following exposure to DEHP-containing products.^[1]

CAS Number: 40809-41-4^{[3][4][5]}

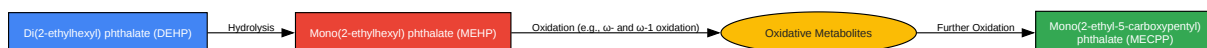
Molecular Formula: C₁₆H₂₀O₆^[3]

A summary of the key physicochemical properties of MECPP is presented in the table below.

Property	Value	Source
Molecular Weight	308.33 g/mol	[3][6]
IUPAC Name	2-[(5-carboxy-2-ethylpentyl)oxy]carbonylbenzoic acid	[6]
Synonyms	MECPP, Mono(5-carboxy-2-ethylpentyl) phthalate	[7][8]
XLogP3	2.7	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	10	
Exact Mass	308.12598835 Da	[6]
Monoisotopic Mass	308.12598835 Da	[6]
Topological Polar Surface Area	101 Å ²	[6]
Heavy Atom Count	22	
Complexity	392	[6]

Metabolic Fate of Di(2-ethylhexyl) Phthalate (DEHP)

MECPP is not used in commercial products but is a biomarker of exposure to DEHP. The metabolic pathway from DEHP to MECPP is a multi-step process that primarily occurs in the liver.



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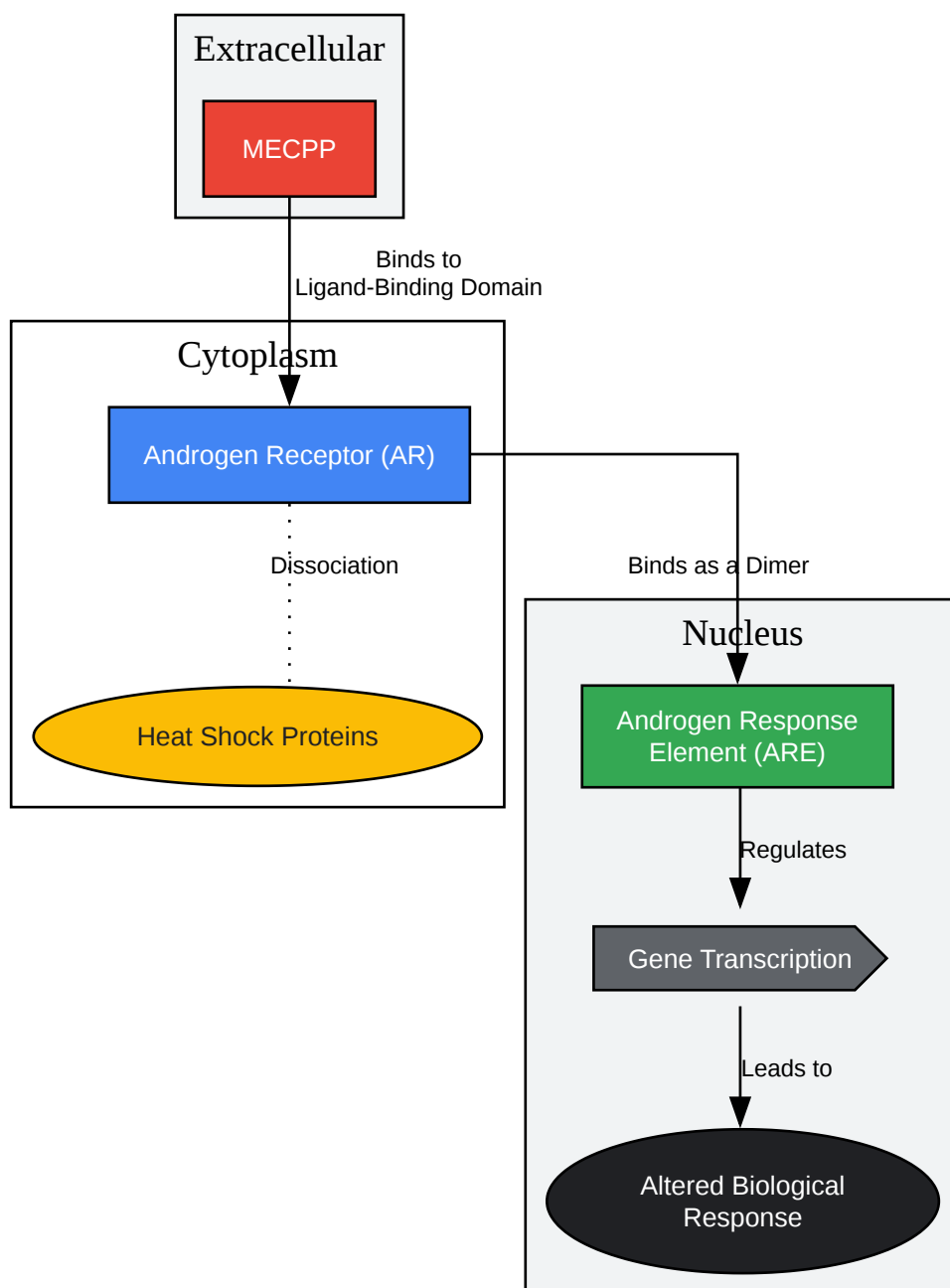
Metabolic conversion of DEHP to MECPP.

Toxicological Profile: Endocrine Disruption

A growing body of evidence indicates that MECPP, like other DEHP metabolites, is an endocrine-disrupting chemical (EDC). Its primary mechanism of toxicity involves interaction with nuclear receptors, particularly the androgen receptor (AR).

Studies have shown that MECPP can bind to the ligand-binding pocket of the androgen receptor.^{[1][2]} This interaction can disrupt normal androgen signaling, which is crucial for the development and function of the male reproductive system.^{[1][2]} The binding of MECPP to the AR is thought to be a key initiating event in the adverse reproductive outcomes associated with DEHP exposure.^{[1][2]}

While specific NOAEL (No-Observed-Adverse-Effect Level) and LD50 (Lethal Dose, 50%) values for MECPP are not readily available in the reviewed literature, the focus of toxicological assessment is often on the parent compound, DEHP. For DEHP, a NOAEL of 5.8 mg/kg bw/day and a LOAEL (Lowest-Observed-Adverse-Effect Level) of 29 mg/kg bw/day have been reported in rats.^[9]



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Conceptual diagram of MECPP's interference with androgen receptor signaling.

Experimental Protocols

Analysis of MECPP in Human Urine by HPLC-MS/MS

The quantification of MECPP in biological matrices, such as urine, is typically performed using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS). This method offers high sensitivity and selectivity.

1. Sample Preparation:

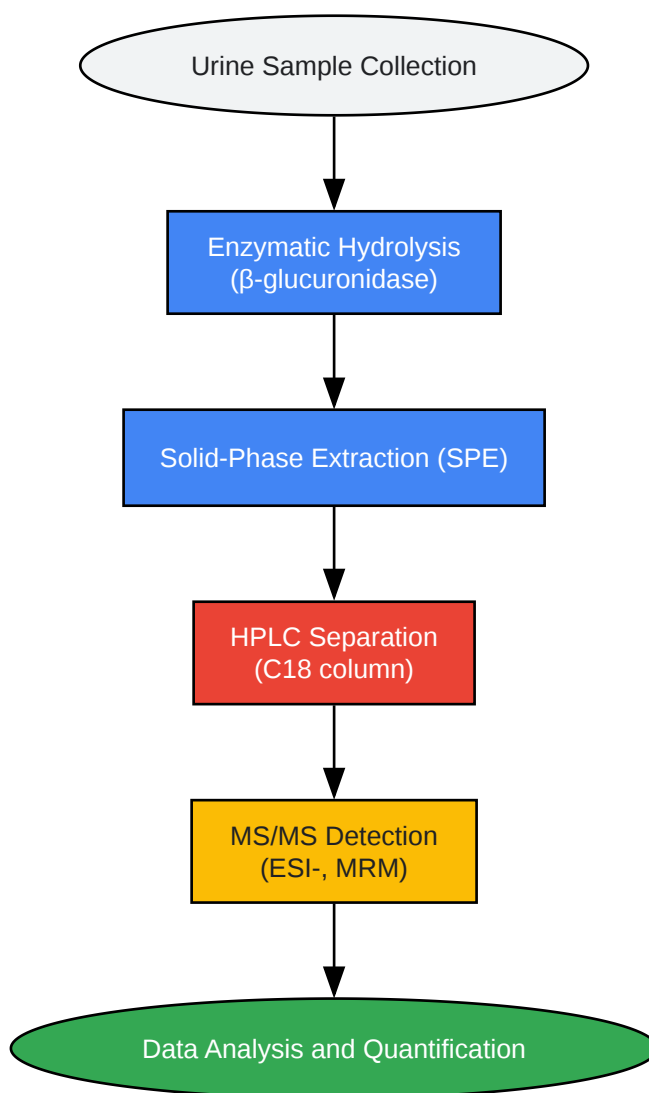
- A small volume of urine (e.g., 100-200 μ L) is used for analysis.[\[10\]](#)[\[11\]](#)
- To deconjugate the glucuronidated metabolites, the urine sample is treated with β -glucuronidase.[\[12\]](#)
- Isotope-labeled internal standards are added to the sample to ensure accurate quantification.
- Solid-phase extraction (SPE) is commonly employed for sample cleanup and concentration of the analytes.[\[13\]](#)[\[14\]](#)

2. HPLC Separation:

- A C18 reversed-phase column is typically used for the chromatographic separation of MECPP from other urinary components.[\[10\]](#)
- A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with a small amount of acid like formic acid) and an organic component (e.g., methanol or acetonitrile) is used.

3. MS/MS Detection:

- The mass spectrometer is operated in the negative electrospray ionization (ESI) mode.[\[11\]](#)
- Detection is performed using multiple reaction monitoring (MRM) for high selectivity and sensitivity. Specific precursor and product ion transitions for MECPP and its internal standard are monitored.



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